

Methomyl-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Methomyl-d3*

Cat. No.: *B15562426*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Methomyl-d3**, a deuterated isotopologue of the carbamate insecticide methomyl. This document details its chemical properties, primary applications, and the methodologies for its use in a research setting.

Core Properties of Methomyl-d3

Methomyl-d3 serves as an essential internal standard for the accurate quantification of methomyl in various matrices, particularly in toxicological and environmental analyses. Its physical and chemical properties are summarized below.

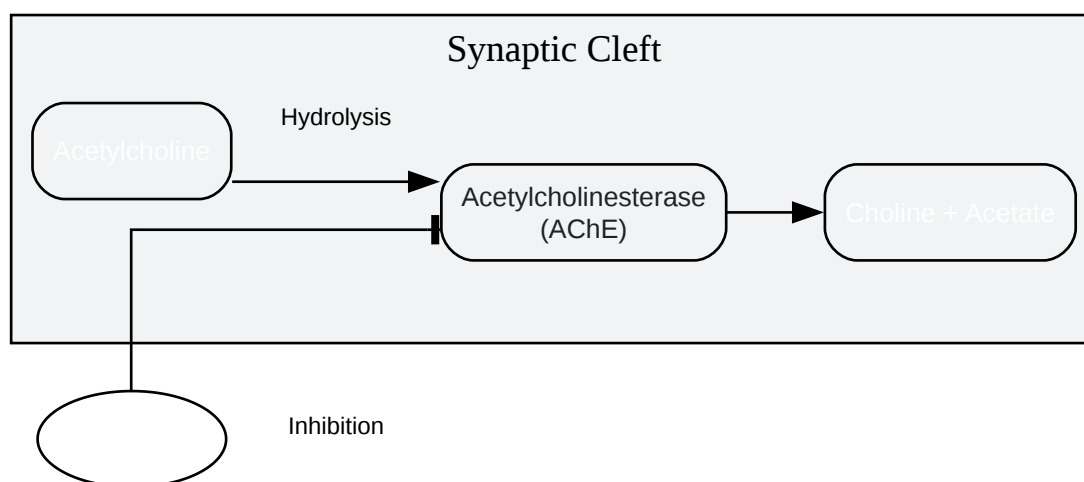
Property	Value
Molecular Weight	165.23 g/mol
Molecular Formula	C ₅ H ₇ D ₃ N ₂ O ₂ S
Formal Name	N-[[[(methyl-d ₃ -amino)carbonyl]oxy]-ethanimidothioic acid, methyl ester
CAS Number	1398109-07-3
Appearance	White to off-white solid
Purity	Typically ≥99% deuterated forms (d ₁ -d ₃)
Solubility	Slightly soluble in chloroform and methanol

Application in Analytical Chemistry

The primary application of **Methomyl-d₃** is as an internal standard in analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the quantification of methomyl. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry, as it closely mimics the analyte's behavior during sample preparation and ionization, correcting for matrix effects and procedural losses.

Mechanism of Action of Methomyl (and by extension, Methomyl-d₃'s relevance)

Methomyl, the non-deuterated parent compound, is a potent reversible inhibitor of the enzyme acetylcholinesterase (AChE). In the nervous system, AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine into choline and acetic acid, a process crucial for terminating nerve impulses. By inhibiting AChE, methomyl causes an accumulation of acetylcholine at the synaptic cleft. This leads to overstimulation of cholinergic receptors, resulting in neurotoxicity. This mechanism is the basis for its insecticidal activity and is also the cause of its toxicity in non-target organisms, including mammals.



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Mechanism of Acetylcholinesterase Inhibition by Methomyl.

Experimental Protocol: Quantification of Methomyl in Biological Matrices using LC-MS/MS with Methomyl-d3 Internal Standard

This protocol is a representative example for the analysis of methomyl in stomach contents, adapted from forensic toxicology procedures.

1. Sample Preparation (QuEChERS Method)

- Homogenization: Weigh 10 g of the biological sample (e.g., stomach contents) into a 50 mL centrifuge tube.
- Extraction: Add 10 mL of acetonitrile to the tube and shake vigorously for 1 minute.
- Salting Out: Add a mixture of 4 g anhydrous magnesium sulfate, 1 g sodium chloride, 1 g trisodium citrate dihydrate, and 0.5 g disodium citrate sesquihydrate. Shake immediately for 1 minute.
- Centrifugation: Centrifuge the sample at 4000 rpm for 5 minutes to induce phase separation.

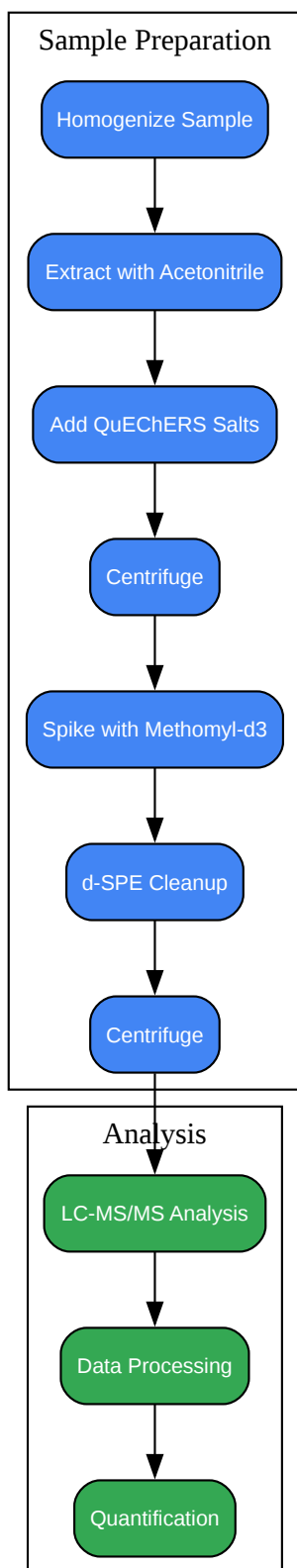
- Internal Standard Spiking: Transfer an aliquot of the clear upper acetonitrile layer to a new tube. Spike with a known concentration of **Methomyl-d3** solution.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer the spiked extract to a d-SPE tube containing 25 mg of C18 and 150 mg of MgSO₄. Vortex for 30 seconds.
- Final Centrifugation: Centrifuge for 5 minutes. The supernatant is ready for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled with a triple quadrupole mass spectrometer (MS/MS).
- Chromatographic Column: A C18 reversed-phase column (e.g., 2.1 mm × 100 mm, 1.7 μm particle size).
- Mobile Phase: A gradient elution using:
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL.
- Mass Spectrometry: Operate in Multiple Reaction Monitoring (MRM) mode. Monitor the specific precursor-to-product ion transitions for both methomyl and **Methomyl-d3**.

3. Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of methomyl to the peak area of **Methomyl-d3** against the concentration of methomyl standards.
- Quantify the concentration of methomyl in the samples by interpolating their peak area ratios on the calibration curve.



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